

Technical Guide: Physicochemical Properties of Tert-butyl (6-fluoropyridin-3-yl)carbamate

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Compound of Interest

Compound Name: *Tert-butyl (6-fluoropyridin-3-yl)carbamate*

Cat. No.: *B070831*

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Introduction

Tert-butyl (6-fluoropyridin-3-yl)carbamate (CAS No. 171178-41-9) is a fluorinated pyridine derivative incorporating a tert-butoxycarbonyl (Boc) protecting group.^[1] This compound is of significant interest to the pharmaceutical and agrochemical industries as a versatile synthetic intermediate. Its structural motifs, the fluoropyridine core and the carbamate group, are prevalent in a wide array of biologically active molecules. This guide provides a comprehensive overview of its physicochemical properties, a detailed experimental protocol for its synthesis, and its potential applications in research and development.

Physicochemical Data

The experimental physicochemical data for **Tert-butyl (6-fluoropyridin-3-yl)carbamate** is not extensively reported in publicly available literature. The following table summarizes the available data for the compound and its close structural analogs to provide an estimated profile.

Property	Value	Source/Analogy
Molecular Formula	C ₁₀ H ₁₃ FN ₂ O ₂	
Molecular Weight	212.22 g/mol	[1]
Physical Form	Solid	
Melting Point	127-129 °C	Analogue: Tert-butyl (6-chloropyridin-3-yl)carbamate
Boiling Point	283.7 °C at 760 mmHg	Analogue: Tert-butyl (6-chloropyridin-3-yl)carbamate
pKa	Data not available	
LogP	Data not available	
Solubility	Data not available	
CAS Number	171178-41-9	[1]

Synthesis Protocol

The synthesis of **Tert-butyl (6-fluoropyridin-3-yl)carbamate** can be achieved through the protection of the amino group of 5-amino-2-fluoropyridine with a tert-butoxycarbonyl (Boc) group. A general and reliable method involves the use of di-tert-butyl dicarbonate (Boc)₂O or tert-butyl chloroformate in the presence of a suitable base.

Experimental Protocol: Synthesis of Tert-butyl (6-fluoropyridin-3-yl)carbamate

This protocol is adapted from the synthesis of a structurally similar compound, tert-butyl (3-amino-5-fluoropyridin-2-yl)carbamate.[2]

Materials:

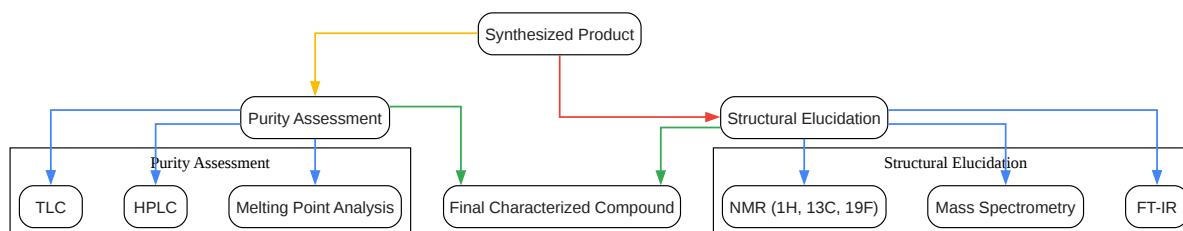
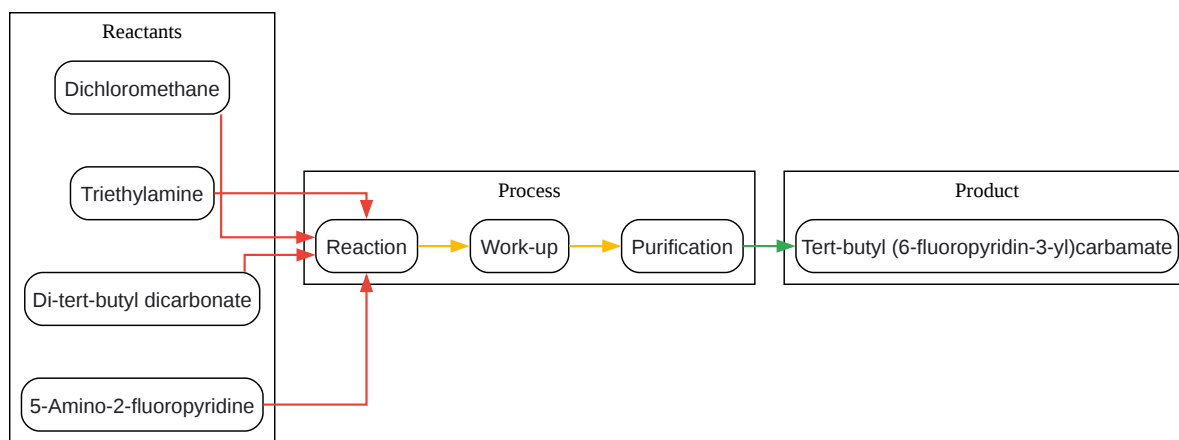
- 5-Amino-2-fluoropyridine
- Di-tert-butyl dicarbonate ((Boc)₂O)

- Triethylamine (Et_3N) or N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM) or Tetrahydrofuran (THF), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Rotary evaporator
- Standard laboratory glassware
- Magnetic stirrer and stir bar

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 5-amino-2-fluoropyridine (1.0 eq) in anhydrous dichloromethane.
- **Addition of Base:** Add triethylamine (1.2 eq) to the solution and stir for 10-15 minutes at room temperature.
- **Addition of Boc Anhydride:** To the stirring solution, add di-tert-butyl dicarbonate (1.1 eq) portion-wise.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- **Work-up:**
 - Quench the reaction by adding water.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.

- Combine the organic layers and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
 - Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator.
 - The crude product can be purified by flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes, to yield **Tert-butyl (6-fluoropyridin-3-yl)carbamate** as a solid.



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References

- 1. calpaclab.com [calpaclab.com]
- 2. Tert-butyl (3-amino-5-fluoropyridin-2-yl)carbamate | Benchchem [benchchem.com]
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